

An In-Depth Technical Guide to N,N-Dipropylaniline

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Compound of Interest

Compound Name: *N,N-Dipropylaniline*

CAS No.: 2217-07-4

Cat. No.: B1582475

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This guide provides a comprehensive technical overview of **N,N-Dipropylaniline**, tailored for researchers, chemists, and professionals in process development. We will move beyond simple data recitation to explore the causal relationships behind its synthesis, handling, and analysis, reflecting a field-proven, experience-driven perspective.

Core Identification and Physicochemical Properties

N,N-Dipropylaniline is a tertiary aromatic amine characterized by a benzene ring substituted with a dipropylamino group. This structure dictates its chemical behavior, lending it moderate basicity and making the aromatic ring susceptible to electrophilic substitution, primarily at the para position.

Its identity and core physical properties are summarized below. These values are critical for experimental design, dictating choices from solvent selection to purification methods like distillation.

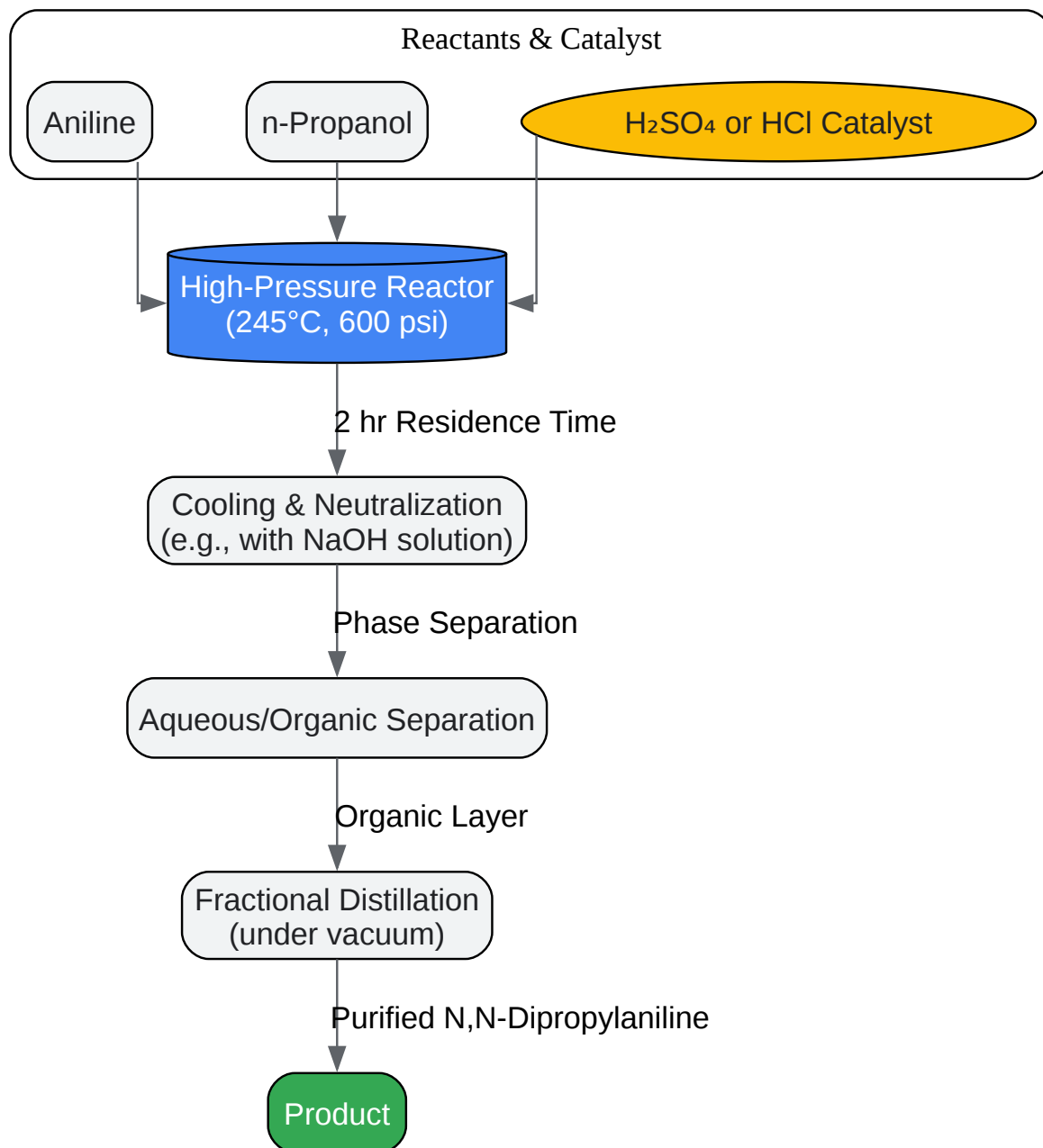
Property	Value	Source(s)
CAS Number	2217-07-4	[1][2]
Synonyms	N-Phenyldipropylamine, di-N-propylaniline	[3]
Molecular Formula	C ₁₂ H ₁₉ N	[1][2]
Molecular Weight	177.29 g/mol	[1][2][3]
Appearance	Light orange to yellow-green clear liquid	
Density	0.918 g/mL	[3]
Boiling Point	242 °C (at 760 mmHg); 112 °C (at 11.3 mmHg)	[3]
Refractive Index	1.529	[3]
Sensitivity	Air Sensitive; handle under inert gas	[4]

Synthesis Pathway: Acid-Catalyzed N-Alkylation

The primary industrial synthesis of **N,N-Dipropylaniline** involves the direct N-alkylation of aniline with n-propanol. This reaction is a cornerstone of amine synthesis, but achieving high selectivity for the tertiary amine over primary and secondary amines requires careful optimization of reaction conditions.

A systematic study has identified the optimal parameters for this conversion using mineral acid catalysts like H₂SO₄ and HCl.[5] The process hinges on the acid-catalyzed dehydration of n-propanol to form a reactive intermediate (either a carbocation or a protonated alcohol poised for S_N2 attack) which then alkylates the nitrogen atom of aniline.

The key challenge is managing the sequential alkylation. Aniline first reacts to form N-propylaniline, which can then react again to yield the desired **N,N-Dipropylaniline**. Driving the reaction to the tertiary amine requires a molar excess of the alkylating agent (n-propanol) and elevated temperatures and pressures to ensure the reaction proceeds at a practical rate.



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Caption: Acid-catalyzed synthesis workflow for **N,N-Dipropylaniline**.

Field-Validated Synthesis Protocol

This protocol is a self-validating system based on the optimized conditions reported in the literature.^[5] Each step includes a rationale and a checkpoint for process control.

Objective: To synthesize **N,N-Dipropylaniline** with a target conversion of >45%.

Materials:

- Aniline (1.0 mol)
- n-Propanol (3.0 mol)
- Concentrated Sulfuric Acid (H₂SO₄) (0.305 mol)
- High-pressure stainless steel autoclave with stirring mechanism and temperature/pressure controls.
- Sodium Hydroxide (NaOH) solution, 10% w/v
- Anhydrous Magnesium Sulfate (MgSO₄)
- Standard distillation apparatus

Methodology:

- Reactor Charging:
 - Action: Charge the autoclave with aniline (1.0 mol) and n-propanol (3.0 mol). The 1:3 molar ratio is critical to favor the formation of the di-substituted product over the mono-substituted intermediate.^[5]
 - Action: Slowly, and with vigorous stirring, add the sulfuric acid catalyst (0.305 mol). The addition is exothermic and must be controlled.
 - Checkpoint: Ensure the reactor is sealed and pressure tested according to safety protocols.
- Reaction Execution:

- Action: Heat the reactor to the optimal temperature of 245°C.
- Action: The internal pressure will rise; maintain it at approximately 600 psi. This pressure is necessary to keep the reactants in the liquid phase at this temperature, maximizing reaction efficiency.
- Action: Maintain these conditions with continuous stirring for a residence period of 2 hours.
- Checkpoint: Monitor temperature and pressure. Fluctuations may indicate side reactions or leaks. A small sample can be carefully withdrawn (if the system allows) to be analyzed by GC to monitor the disappearance of N-propylaniline and the appearance of the desired product.
- Work-up and Isolation:
 - Action: Cool the reactor to room temperature. Safely vent any excess pressure.
 - Action: Transfer the reaction mixture to a beaker and slowly neutralize it with 10% NaOH solution until the pH is basic (pH 9-10). This step quenches the catalyst and deprotonates the amine salts.
 - Action: Transfer the mixture to a separatory funnel. The organic layer (containing the product) will separate from the aqueous layer.
 - Checkpoint: Collect the organic layer. Wash it with brine (saturated NaCl solution) to remove residual water and water-soluble impurities.
- Purification:
 - Action: Dry the organic layer over anhydrous MgSO_4 , then filter.
 - Action: Purify the crude product by fractional distillation under reduced pressure. The use of vacuum is essential to lower the boiling point and prevent thermal degradation of the product.
 - Checkpoint: Collect the fraction boiling at approximately 112°C/11.3 mmHg. Confirm the purity of the collected fraction using Gas Chromatography (GC). A purity of >98% is typically expected.

Industrial Applications and Chemical Utility

While specific, large-scale applications for **N,N-Dipropylaniline** are not extensively documented in readily available literature, its chemical nature as a tertiary aromatic amine makes it a valuable intermediate in several areas of organic synthesis. Its utility stems from the reactivity of the aromatic ring and the steric hindrance provided by the n-propyl groups.

- **Dye and Pigment Synthesis:** Tertiary anilines are classical precursors for triarylmethane and azo dyes. The nitrogen atom acts as a powerful activating and auxochromic group. Electrophilic substitution (e.g., nitrosation followed by reduction and diazotization, or Vilsmeier-Haack formylation) at the para position would yield functionalized intermediates for dye coupling reactions.
- **Pharmaceutical and Agrochemical Intermediates:** The **N,N-dipropylaniline** scaffold can be incorporated into more complex molecules. The propyl groups can modify the lipophilicity and metabolic stability of a potential active pharmaceutical ingredient (API).
- **Polymer Chemistry:** Tertiary amines can act as catalysts or accelerators in polymerization reactions, particularly for epoxy resins and polyurethanes. They function by facilitating the ring-opening of epoxides or by catalyzing the reaction between isocyanates and polyols.

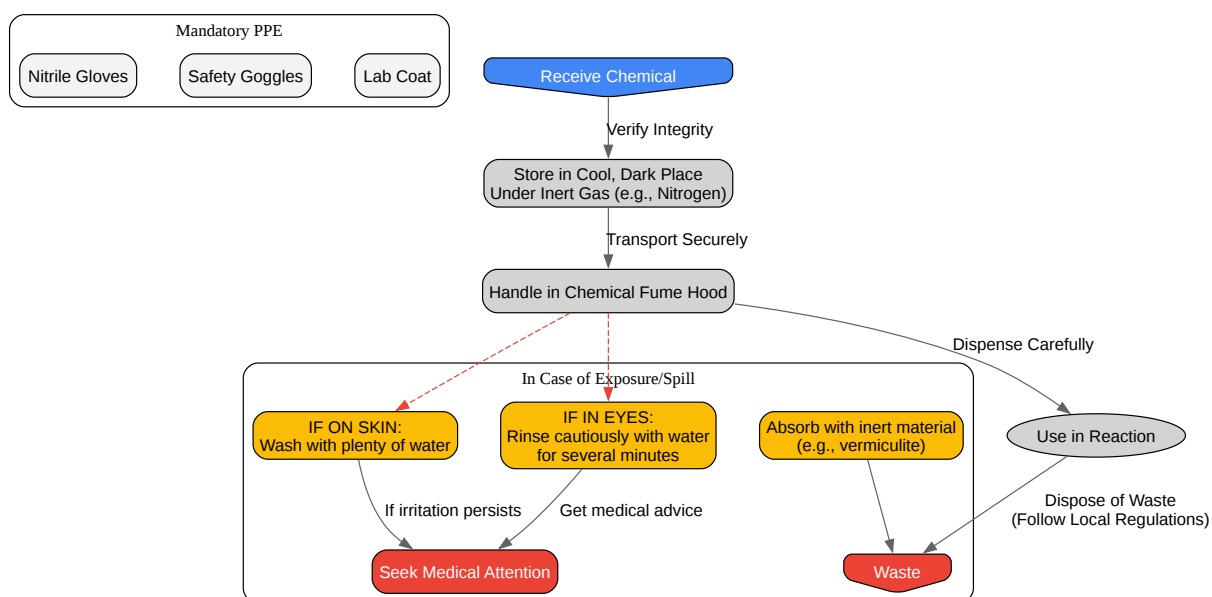
Safety, Handling, and Storage Protocol

N,N-Dipropylaniline is a hazardous chemical that requires strict handling protocols. It is classified as a skin and serious eye irritant. Adherence to safety procedures is non-negotiable.

GHS Hazard Information:

- Pictogram: Irritant (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).

Safe Handling and Emergency Workflow



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Caption: Workflow for the safe handling and storage of **N,N-Dipropylaniline**.

Standard Operating Procedure (SOP) for Handling:

- Preparation: Always work within a certified chemical fume hood. Ensure an eyewash station and safety shower are immediately accessible.

- Personal Protective Equipment (PPE): Wear nitrile gloves, chemical safety goggles, and a flame-retardant lab coat.
- Dispensing: Ground all containers when transferring the liquid to prevent static discharge. As the compound is air-sensitive, use techniques like cannulation or a nitrogen-flushed glovebox for transferring sensitive reaction quantities.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated area, away from heat, sparks, and incompatible materials like strong oxidizing agents and acids.^[4] For long-term stability, storage under an inert atmosphere (nitrogen or argon) is recommended.^[4]
- First Aid:
 - Skin Contact: Immediately wash off with plenty of soap and water while removing contaminated clothing.
 - Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Analytical Quality Control: Purity Determination by GC

The most common and reliable method for assessing the purity of **N,N-Dipropylaniline** is Gas Chromatography with a Flame Ionization Detector (GC-FID). The method's validity rests on achieving a good separation between the analyte, residual starting materials (aniline, n-propanol), the intermediate (N-propylaniline), and any side products.

Protocol: GC-FID Purity Assay

Objective: To quantify the purity of a synthesized or received batch of **N,N-Dipropylaniline**.

Instrumentation & Consumables:

- Gas Chromatograph with FID detector.
- Column: A non-polar or mid-polarity column, such as a DB-5 or HP-5 (5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID x 0.25 µm film thickness.
- Carrier Gas: Helium or Hydrogen, high purity.
- Solvent: Dichloromethane or Ethyl Acetate, HPLC grade.
- Autosampler vials.

Methodology:

- Standard Preparation:
 - Action: Prepare a standard solution of **N,N-Dipropylaniline** reference standard at approximately 1000 µg/mL in the chosen solvent.
 - Rationale: This standard is used to determine the retention time and response factor of the analyte.
- Sample Preparation:
 - Action: Accurately weigh approximately 10 mg of the **N,N-Dipropylaniline** sample into a 10 mL volumetric flask and dilute to volume with the solvent.
 - Rationale: This creates a sample concentration of ~1000 µg/mL, which is comparable to the standard and falls within the linear range of the FID.
- GC Instrument Parameters (Typical):
 - Inlet Temperature: 250°C
 - Injection Volume: 1 µL
 - Split Ratio: 50:1 (Adjust as needed to avoid column overload)
 - Carrier Gas Flow: 1.0 mL/min (Constant Flow mode)

- Oven Program:
 - Initial Temperature: 80°C, hold for 2 minutes.
 - Ramp: 15°C/min to 280°C.
 - Final Hold: Hold at 280°C for 5 minutes.
- Detector Temperature: 300°C
- Rationale: The temperature program is designed to first elute any volatile solvents or starting materials at a low temperature, then ramp up to elute the intermediate and the main analyte with good peak shape and resolution.
- Data Analysis & System Validation:
 - Action: Inject the standard to establish the retention time. Then, inject the sample.
 - Action: Identify the peak corresponding to **N,N-Dipropylaniline** in the sample chromatogram based on its retention time.
 - Action: Calculate the purity by area percent. $\text{Purity (\%)} = (\text{Area of } \mathbf{N,N\text{-Dipropylaniline}} \text{ Peak} / \text{Total Area of All Peaks}) \times 100$.
 - Self-Validation Check: The peak for **N,N-Dipropylaniline** should be symmetrical (tailing factor between 0.9 and 1.5). The baseline should be stable. The presence of significant peaks at shorter retention times may indicate residual N-propylaniline or aniline, validating the need for improved purification.

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